

A Comprehensive Technical Guide to Tungstic Acid

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Compound of Interest

Compound Name: Tungstic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **tungstic acid**, covering its fundamental chemical identity, physicochemical properties, synthesis protocols, and its emerging role in biomedical research, particularly as an enzyme inhibitor.

Chemical Identity and Formula

Tungstic acid is an oxyacid of tungsten. Its chemical formula is most commonly written as H_2WO_4 .^{[1][2][3]} It is also referred to as **orthotungstic acid** or wolframic acid.^{[1][4]} In the solid state, **tungstic acid** typically exists as a hydrate, and is better represented as a hydrated form of tungsten trioxide (WO_3).^{[5][6]} The most common form is the monohydrate, $\text{WO}_3 \cdot \text{H}_2\text{O}$, which is structurally equivalent to H_2WO_4 .^{[1][5][6]} A dihydrate, $\text{WO}_3 \cdot 2\text{H}_2\text{O}$, is also known.^{[5][6]}

The molecule features a central tungsten atom in its highest +6 oxidation state.^[3] It appears as a yellow to yellow-greenish amorphous powder.^{[1][7]}

Physicochemical Properties

The key quantitative properties of **tungstic acid** (monohydrate form) are summarized for easy reference and comparison in the table below.

Property	Value	Source(s)
Chemical Formula	H ₂ WO ₄ or WO ₃ ·H ₂ O	[1][3][8]
Molecular Weight	~249.85 g/mol	[1][3][7]
Appearance	Yellow to yellow-greenish powder	[1][7]
Density	~5.5 g/cm ³ at 25 °C	[1][4][5]
Melting Point	Decomposes at ~100 °C	[1][4][5]
Boiling Point	1,473 °C (of anhydrous WO ₃)	[4][5]
Solubility in Water	Insoluble / Sparingly soluble	[1][5][8]
Solubility (Other)	Soluble in hydrofluoric acid, ammonia, and caustic alkali solutions (e.g., NaOH).[1][7] Insoluble in most other acids. [1]	
CAS Number	7783-03-1	[2][7]

Synthesis and Experimental Protocols

Tungstic acid is most commonly prepared in a laboratory setting via the acidification of an alkali metal tungstate solution, such as sodium tungstate (Na₂WO₄).[5][9][10] The resulting precipitation reaction yields **tungstic acid**.

This protocol describes a standard method for synthesizing **tungstic acid** by precipitating it from a sodium tungstate solution using hydrochloric acid.[9]

Materials:

- Sodium tungstate (Na₂WO₄)
- Concentrated Hydrochloric Acid (HCl)
- Deionized water

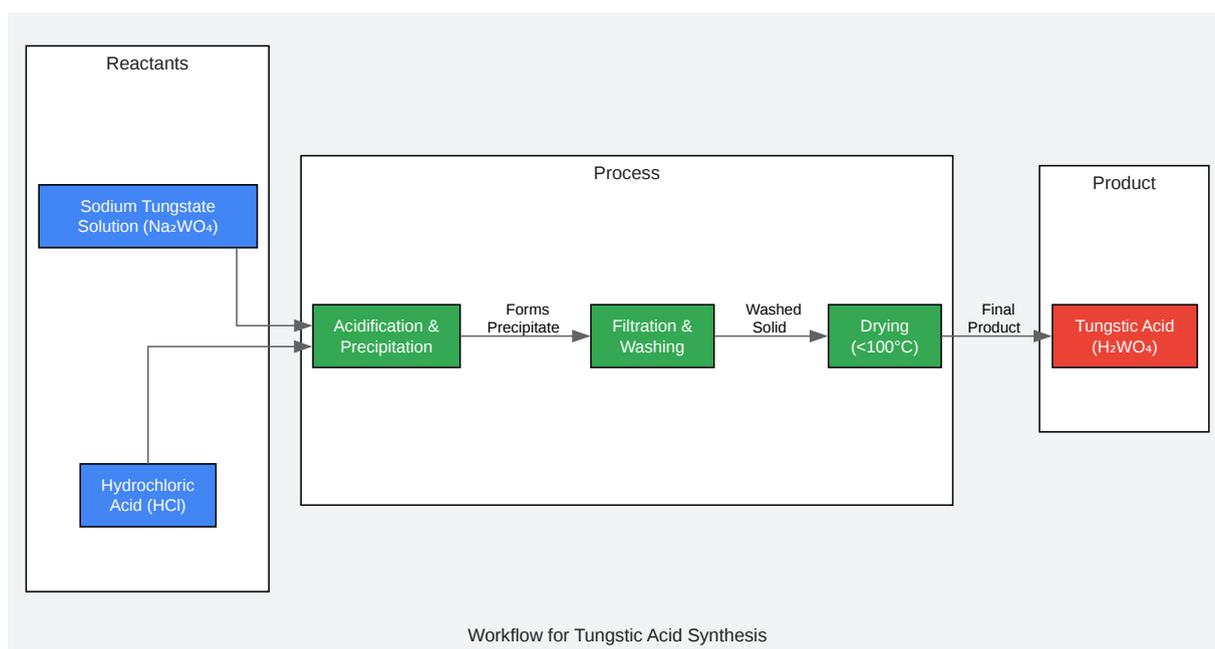
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Wash bottle
- Drying oven

Procedure:

- Prepare Solutions:
 - Prepare a dilute aqueous solution of sodium tungstate (e.g., 35-40 g/L).[9]
 - Use a concentrated solution of hydrochloric acid (e.g., ~10 M).[9]
- Precipitation:
 - Place the sodium tungstate solution in a beaker with a magnetic stir bar and begin stirring.
 - Slowly and carefully add the concentrated hydrochloric acid to the stirring sodium tungstate solution. The reaction is: $\text{Na}_2\text{WO}_4 + 2\text{HCl} \rightarrow \text{H}_2\text{WO}_4\downarrow + 2\text{NaCl}$.[9][10]
 - A yellow precipitate of **tungstic acid** will form immediately.[9] Continue adding acid until the precipitation is complete. An excess of acid is typically used.[9]
- Isolation and Washing:
 - Allow the precipitate to settle. The mixture can be gently heated (e.g., to 70-100°C) to convert any white, hydrated **tungstic acid** into the more filterable yellow form.[9]
 - Separate the **tungstic acid** precipitate from the solution by vacuum filtration using a Buchner funnel.[9]
 - Wash the precipitate on the filter paper multiple times with deionized water to remove the sodium chloride byproduct and any excess HCl.[11]

- For a higher purity product, a final wash with ethanol or acetone can be performed.[11]
- Drying:
 - Carefully transfer the filtered and washed **tungstic acid** to a watch glass or evaporating dish.
 - Dry the product in a drying oven at a temperature below 100°C to avoid decomposition into tungsten trioxide.[1][12]

The following diagram illustrates the experimental workflow for this synthesis.



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A flowchart of the laboratory synthesis of **tungstic acid**.

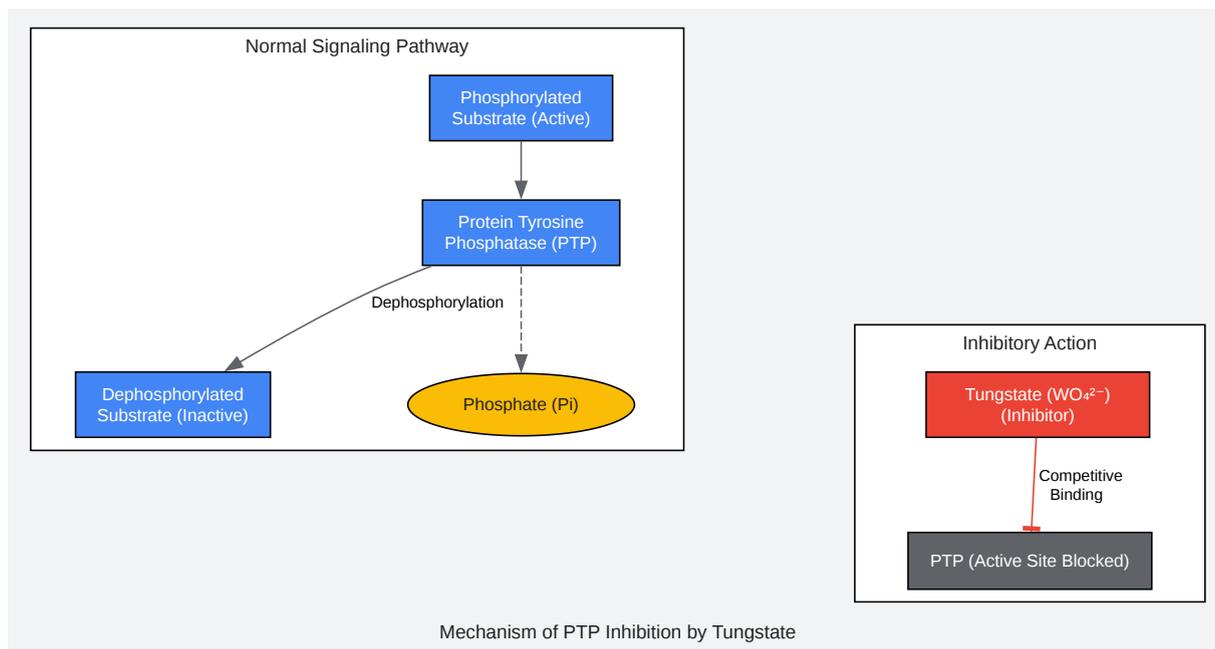
Applications in Biomedical Research

While **tungstic acid** itself is primarily an industrial intermediate for producing tungsten metal and its compounds, the tungstate anion (WO_4^{2-}) has garnered significant interest in biomedical and drug development research.[6][7] Tungstate acts as a structural mimic of phosphate and sulfate, allowing it to function as a competitive inhibitor for enzymes that process these substrates.[13][14]

Protein Tyrosine Phosphatases (PTPs) are a family of enzymes crucial for cellular signaling. [15] Dysregulation of PTPs is implicated in various diseases, including diabetes, obesity, and cancer, making them attractive drug targets.

Tungstate has been identified as a potent, competitive inhibitor of several PTPs, such as PTP1B and SHP-1.[13][15] By binding to the active site, tungstate blocks the enzyme from dephosphorylating its target proteins, thereby modulating the signaling pathway. For instance, inhibiting PTP1B can enhance insulin signaling, an area of active research in anti-diabetic therapies.

The diagram below illustrates the inhibitory action of tungstate on a generic PTP-mediated signaling pathway.



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Tungstate competitively inhibits PTPs, blocking dephosphorylation.

- Molybdate Antagonism: Due to its chemical similarity, tungstate can act as an antagonist to molybdate. It can be substituted for molybdenum in certain enzymes, such as nitrate reductase, rendering them inactive.[16][17]
- Antimicrobial Research: Silver tungstate ($\alpha\text{-Ag}_2\text{WO}_4$) has demonstrated antimicrobial properties and is being investigated for its biocompatibility and potential use in medical applications.[18]
- Metabolic Regulation: The administration of sodium tungstate has shown anti-diabetic and anti-obesity effects in animal models, though the precise molecular mechanisms are still under investigation.[19]

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